

Methyl 6-chloro-3-methylpicolinate proper disposal procedures

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Compound of Interest

Compound Name: **Methyl 6-chloro-3-methylpicolinate**

Cat. No.: **B1390959**

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An authoritative guide to the proper handling and disposal of **Methyl 6-chloro-3-methylpicolinate**, developed for laboratory professionals. This document provides comprehensive, step-by-step procedures to ensure safety, environmental protection, and regulatory compliance.

Hazard Profile and Waste Characterization

Methyl 6-chloro-3-methylpicolinate (CAS No. 878207-92-2) must be managed as a hazardous waste due to its chemical structure and associated risks.^{[1][2]} As a chlorinated heterocyclic compound, it presents specific health and environmental hazards. While a dedicated Safety Data Sheet (SDS) for this specific compound is not widely available, data from close structural analogs, such as Methyl 6-chloropicolinate, indicate a consistent hazard profile.^[3]

The primary hazards include serious eye irritation, skin irritation, and potential for respiratory irritation.^{[3][4][5]} Ingestion may also be harmful.^[6] The chlorinated pyridine structure necessitates careful disposal to prevent the release of persistent organic pollutants into the environment.

Causality of Hazard: The chlorine atom on the pyridine ring significantly influences the molecule's reactivity and toxicity. Upon improper disposal, such as uncontrolled incineration, halogenated organic compounds can form highly toxic and persistent byproducts like dioxins and furans.^[7] Therefore, managing this compound as a regulated hazardous waste from the point of generation is a critical safety and environmental imperative.

Data Summary: Hazard & Handling Profile

Parameter	Value / Guideline	Significance for Disposal & Handling
Chemical Name	Methyl 6-chloro-3-methylpicolinate	Ensures accurate identification and labeling.
CAS Number	878207-92-2	Universal identifier for tracking and regulatory reporting. [1] [2]
Molecular Formula	C ₈ H ₈ CINO ₂	Confirms chemical composition.
Anticipated Hazards	Skin Irritant, Serious Eye Irritant, Potential Respiratory Irritant, Harmful if Swallowed. [3] [4] [6]	Dictates the need for stringent Personal Protective Equipment (PPE) and careful handling to prevent exposure.
Required PPE	Nitrile gloves, safety glasses with side-shields or goggles, lab coat. Use in a chemical fume hood. [4] [5] [8]	Minimizes risk of dermal, ocular, and respiratory exposure during handling and waste packaging.
Incompatible Materials	Strong oxidizing agents, strong acids, strong bases. [8]	Requires segregation from these materials in both storage and waste streams to prevent dangerous reactions.
Regulatory Framework	US EPA Resource Conservation and Recovery Act (RCRA). [9]	Governs the "cradle-to-grave" management of the chemical as hazardous waste.
Probable RCRA Code	Managed as Halogenated Organic Waste. Final code determined by institutional EHS based on characteristics (e.g., D038 for Pyridine toxicity). [10]	Ensures waste is routed to the correct, licensed disposal facility. Pyridine derivatives are of particular concern.

On-Site Waste Management: A Step-by-Step Protocol

Proper disposal begins in the laboratory at the point of waste generation. The following protocol ensures that **Methyl 6-chloro-3-methylpicolinate** waste is collected, segregated, and stored safely and in compliance with regulations.

Objective: To safely collect and contain all waste streams containing **Methyl 6-chloro-3-methylpicolinate**, preventing chemical reactions, environmental release, and personnel exposure.

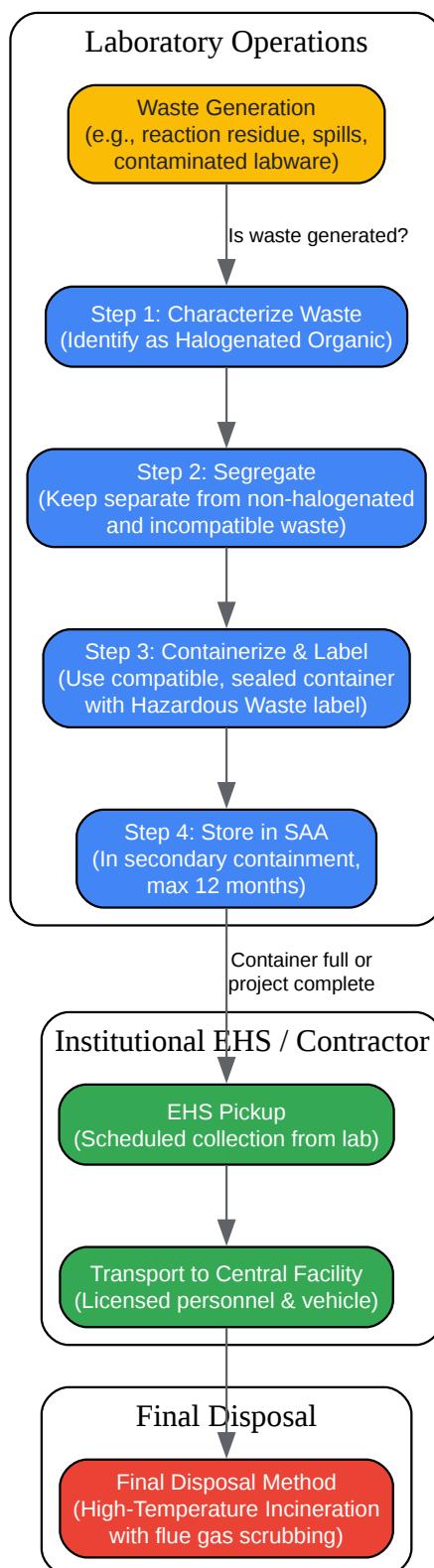
Methodology:

- **Designate a Waste Stream:** Classify all waste containing this compound as "Halogenated Organic Waste." This is the most critical segregation step. Never mix halogenated waste with non-halogenated waste.^{[11][12]} The reason for this strict segregation is that disposal methods differ significantly; halogenated waste requires high-temperature incineration with specialized scrubbers to neutralize the resulting acidic gases (like HCl).^[7]
- **Select an Appropriate Waste Container:**
 - Use a container made of a material chemically compatible with chlorinated organic compounds, such as a high-density polyethylene (HDPE) carboy or a glass bottle.
 - The container must have a screw-top, leak-proof cap.^[11]
 - Ensure the container is clean and dry before the first addition of waste.
- **Properly Label the Waste Container:**
 - Before adding any waste, affix a "Hazardous Waste" label from your institution's Environmental Health & Safety (EHS) department.
 - Clearly write the full chemical name: "Waste **Methyl 6-chloro-3-methylpicolinate**." Do not use abbreviations or chemical formulas.^[11]

- If mixed with solvents (e.g., dichloromethane, ethyl acetate), list all components and their approximate percentages.
- Keep the label clean and legible.
- Waste Accumulation:
 - Collect all materials contaminated with the compound, including:
 - Unused or expired reagent.
 - Solutions from reactions or workups.
 - Solvent rinses of reaction flasks (the first rinse of a container must always be collected as hazardous waste).
 - Contaminated solids like silica gel or filter paper. Collect solids in a separate, clearly labeled solid waste container ("Solid Halogenated Organic Waste").
 - Always keep the waste container closed except when actively adding waste.[\[11\]](#) This minimizes the release of volatile organic compounds (VOCs) into the laboratory atmosphere.
 - Store the waste container in a designated Satellite Accumulation Area (SAA), which is at or near the point of generation and under the control of the laboratory personnel.
 - The SAA must include secondary containment (e.g., a chemical-resistant tray or tub) to contain any potential leaks or spills.
- Requesting Disposal:
 - Do not overfill the container; fill to a maximum of 90% capacity to allow for vapor expansion.
 - Once the container is full, or if the project is complete, seal it tightly.
 - Arrange for pickup through your institution's EHS department or licensed hazardous waste contractor. Follow their specific procedures for scheduling a collection.

Disposal Workflow and Logic

The entire disposal process follows a regulated, logical path from the lab bench to final destruction. This workflow ensures that the hazardous material is handled safely at every stage.

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Caption: Disposal workflow for **Methyl 6-chloro-3-methylpicolinate**.

Emergency Procedures: Spills and Exposures

In Case of Skin or Eye Contact:

- Skin: Immediately flush the affected area with copious amounts of water for at least 15 minutes. Remove contaminated clothing.[5]
- Eyes: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.[5][8]

In Case of a Spill:

- Alert personnel in the immediate area and evacuate if necessary.
- If the spill is small and you are trained to handle it, wear appropriate PPE (lab coat, gloves, eye protection).
- Contain the spill with an inert absorbent material like vermiculite, sand, or a commercial sorbent pad. Do not use combustible materials like paper towels to absorb large quantities of solvent-based waste.
- Sweep or scoop the absorbed material into a designated hazardous waste container.
- Clean the spill area with soap and water.
- Report all spills to your laboratory supervisor and institutional EHS department.

By adhering to these procedures, researchers can ensure the safe handling and compliant disposal of **Methyl 6-chloro-3-methylpicolinate**, protecting themselves, their colleagues, and the environment.

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References

- 1. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 2. canbipharm.com [canbipharm.com]
- 3. Methyl 6-chloropicolinate | C7H6ClNO2 | CID 242723 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 6-氯吡啶-3-甲酸甲酯 98% | Sigma-Aldrich [sigmaaldrich.com]
- 5. WERCS Studio - Application Error [assets.thermofisher.com]
- 6. WERCS Studio - Application Error [assets.thermofisher.com]
- 7. researchgate.net [researchgate.net]
- 8. tcichemicals.com [tcichemicals.com]
- 9. epa.gov [epa.gov]
- 10. Waste Code [rcrainfo.epa.gov]
- 11. braun.matse.illinois.edu [braun.matse.illinois.edu]
- 12. uakron.edu [uakron.edu]
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